

# Benzyl 4-methylenepiperidine-1-carboxylate physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** *Benzyl 4-methylenepiperidine-1-carboxylate*

**Cat. No.:** *B167230*

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **Benzyl 4-methylenepiperidine-1-carboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **Benzyl 4-methylenepiperidine-1-carboxylate**, a compound of interest for researchers, scientists, and professionals in drug development. This document details quantitative physical data, outlines relevant experimental protocols for their determination, and presents a logical workflow for compound analysis.

## Compound Overview

**Benzyl 4-methylenepiperidine-1-carboxylate** is a chemical compound identified by the CAS Number 138163-12-9.<sup>[1][2][3]</sup> It is also known by several synonyms, including 1-Cbz-4-methylene-piperidine, 4-Methylene-piperidine-1-carboxylic acid benzyl ester, and benzyl 4-methylidene piperidine-1-carboxylate.<sup>[1][4]</sup> This compound has a molecular formula of C14H17NO2 and a molecular weight of approximately 231.29 g/mol.<sup>[1][3][4]</sup> At room temperature, it exists in a liquid physical form.<sup>[3]</sup> For preservation, it is recommended to be stored under an inert atmosphere at a temperature between 2-8°C.<sup>[3]</sup>

## Quantitative Physical Properties

The known physical properties of **Benzyl 4-methylenepiperidine-1-carboxylate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C14H17NO2	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	231.29 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	138163-12-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Physical Form	Liquid	<a href="#">[3]</a>
Boiling Point	346.1 ± 41.0 °C at 760 mmHg 146 °C at 1 Torr	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Density	1.114 g/cm³ 1.1 ± 0.1 g/cm³	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	163.1 ± 27.6 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	1.559	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure	0 mmHg at 25°C	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	96% - 98%	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

The determination of the physical properties listed above involves standardized laboratory procedures. The methodologies outlined below are general protocols applicable for the characterization of organic compounds like **Benzyl 4-methylenepiperidine-1-carboxylate**.

### Boiling Point Determination via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is simple distillation.[\[5\]](#)

- Apparatus: A round-bottom flask, heating mantle, still head, thermometer, condenser, and a receiving flask.
- Procedure:
  - Place a measured volume of the liquid (e.g., 10 mL) into the round-bottom flask.[\[5\]](#)

- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the still head to accurately measure the temperature of the vapor.[\[5\]](#)
- Begin heating the flask. As the liquid boils, the vapor will rise, and the temperature reading on the thermometer will increase sharply and then stabilize.[\[5\]](#)
- Record the stable temperature as the boiling point. The vapor then passes into the condenser, where it is cooled and collected in the receiving flask.[\[5\]](#)
- It is crucial to note the atmospheric pressure at which the boiling point is measured, as it significantly affects the result. For measurements not taken at standard pressure (760 mmHg), a pressure correction is necessary.

## Density Measurement

Density is the mass of a substance per unit volume. For a liquid, it can be determined using a pycnometer or, more simply, by measuring the mass of a known volume.

- Apparatus: A calibrated volumetric flask or graduated cylinder and an analytical balance.
- Procedure:
  - Measure the mass of the empty, clean, and dry volumetric flask (m1).
  - Dispense a precise volume of **Benzyl 4-methylenepiperidine-1-carboxylate** into the flask (e.g., 5.00 mL).
  - Measure the total mass of the flask and the liquid (m2).
  - Calculate the mass of the liquid by subtraction ( $m_{\text{liquid}} = m2 - m1$ ).
  - The density ( $\rho$ ) is calculated by dividing the mass of the liquid by its volume ( $V$ ):  $\rho = m_{\text{liquid}} / V$ .
  - The measurement should be performed at a controlled temperature, as density is temperature-dependent.

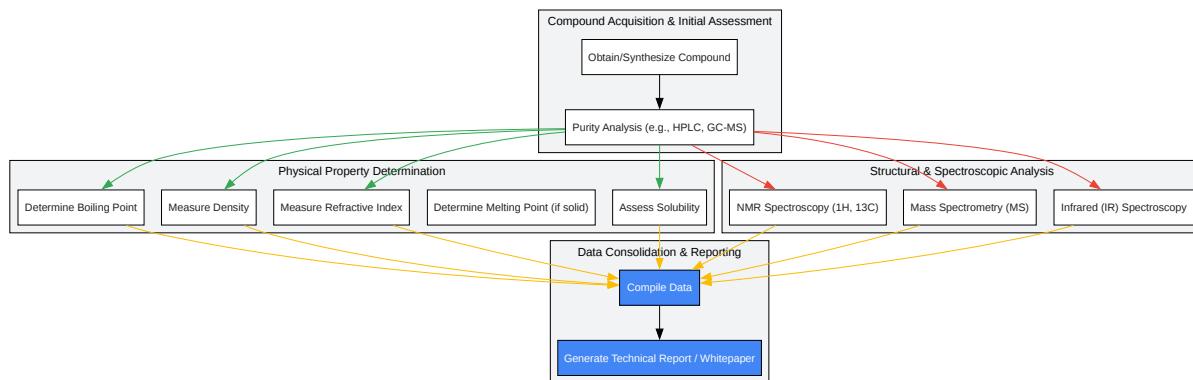
## Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
  - Calibrate the refractometer using a standard substance with a known refractive index (e.g., distilled water).
  - Place a few drops of **Benzyl 4-methylenepiperidine-1-carboxylate** onto the prism of the refractometer.
  - Close the prism and allow the temperature to stabilize, as the refractive index is temperature-dependent.
  - Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - Read the refractive index value directly from the instrument's scale.

## Logical Workflow

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a novel or uncharacterized compound in a research setting.



[Click to download full resolution via product page](#)

## Workflow for Compound Characterization

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [echemi.com \[echemi.com\]](http://echemi.com)

- 2. molbase.com [molbase.com]
- 3. Benzyl 4-methylenepiperidine-1-carboxylate | 138163-12-9 [sigmaaldrich.com]
- 4. 138163-12-9 CAS MSDS (1-Cbz-4-methylene-piperidine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Benzyl 4-methylenepiperidine-1-carboxylate physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167230#benzyl-4-methylenepiperidine-1-carboxylate-physical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)